

# Application Notes and Protocols: (R)-Benzyl Piperidin-3-ylcarbamate in Drug Synthesis

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## Compound of Interest

Compound Name: (R)-Benzyl piperidin-3-ylcarbamate

Cat. No.: B152389

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## Introduction

**(R)-Benzyl piperidin-3-ylcarbamate** is a valuable chiral intermediate in the synthesis of several modern pharmaceuticals. Its piperidine core is a prevalent structural motif in a wide array of biologically active molecules. This document provides detailed application notes and experimental protocols for the synthesis and utilization of **(R)-benzyl piperidin-3-ylcarbamate** and its derivatives in the production of key therapeutic agents, including the dipeptidyl peptidase-IV (DPP-IV) inhibitors Alogliptin and Linagliptin, and the poly (ADP-ribose) polymerase (PARP) inhibitor Niraparib.

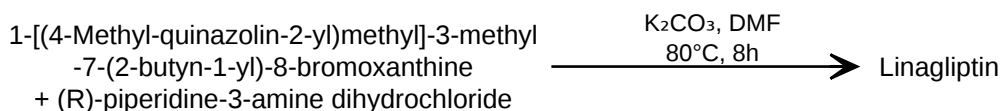
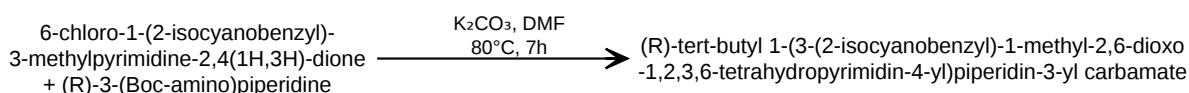
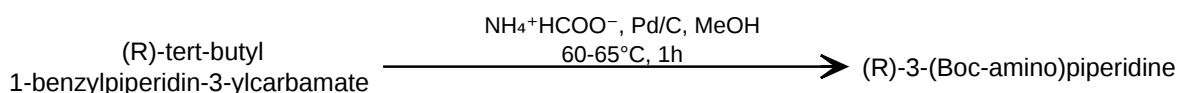
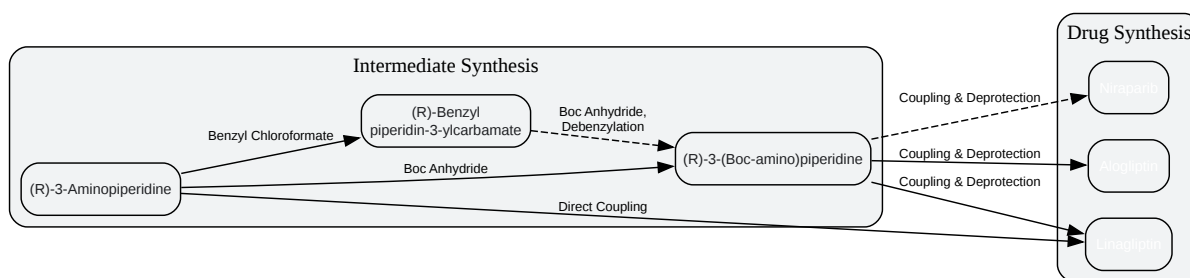
## Physicochemical Properties

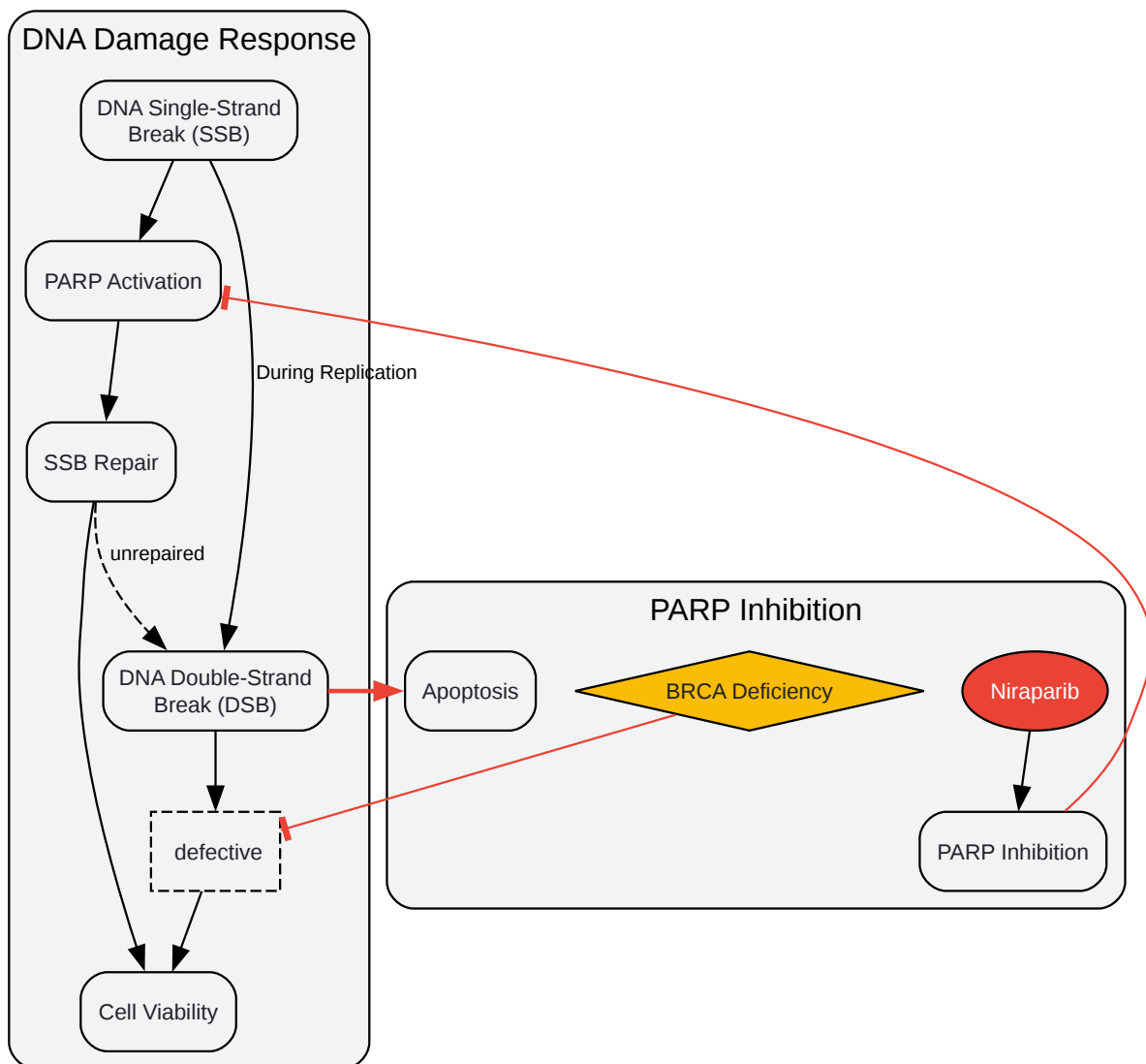
Property	Value	Reference
Molecular Formula	C <sub>13</sub> H <sub>18</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	234.29 g/mol	[1]
Appearance	White to off-white solid	
CAS Number	478646-32-1	[1]

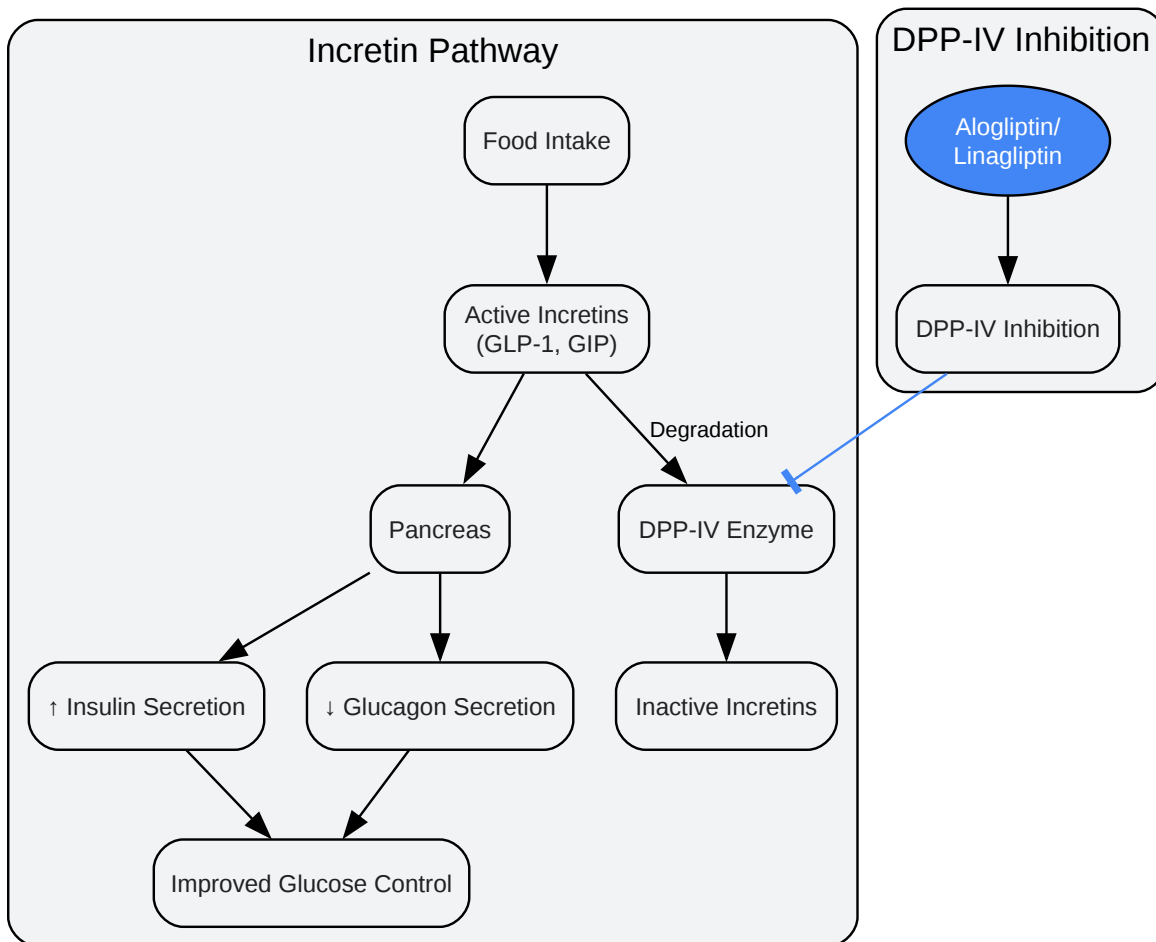
## Application in Drug Synthesis

**(R)-Benzyl piperidin-3-ylcarbamate** serves as a protected form of (R)-3-aminopiperidine, a crucial chiral building block. The benzyl carbamate protecting group can be readily removed under standard hydrogenolysis conditions. More commonly, the closely related tert-butoxycarbonyl (Boc) protected derivative, (R)-3-(Boc-amino)piperidine, is utilized in large-scale synthesis due to its stability and ease of deprotection under acidic conditions. (R)-3-(Boc-amino)piperidine is a key intermediate for the synthesis of Alogliptin and Linagliptin, both used in the treatment of type 2 diabetes, and Niraparib, an anticancer agent.[2][3]

Logical Workflow for Drug Synthesis:







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## References

- 1. researchgate.net [researchgate.net]
- 2. BJOC - Asymmetric synthesis of a high added value chiral amine using immobilized  $\omega$ -transaminases [beilstein-journals.org]

- 3. WO2015004599A1 - An improved process for preparing linagliptin and its key intermediates - Google Patents [patents.google.com]
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